

Application Notes and Protocols: Preparation of DFX117 Stock Solution

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Compound of Interest

Compound Name: DFX117

Cat. No.: B15568789

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This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **DFX117**, a potent dual inhibitor of c-Met and PI3K α . Adherence to these guidelines is crucial for ensuring the stability, and activity of the compound for in vitro and in vivo experimental use.

Introduction

DFX117 is a small molecule inhibitor targeting both the c-Met (hepatocyte growth factor receptor) and the p110 α subunit of phosphatidylinositol 3-kinase (PI3K α). Aberrant activation of the c-Met and PI3K/AKT signaling pathways is a hallmark of various cancers, promoting cell proliferation, survival, and migration. By dually targeting these pathways, **DFX117** presents a promising therapeutic strategy for cancers dependent on this signaling axis, such as non-small cell lung cancer. Accurate and consistent preparation of **DFX117** stock solutions is the first critical step for reliable experimental outcomes.

Physicochemical Properties and Solubility

A summary of the key quantitative data for **DFX117** is presented in Table 1. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Source
Molecular Weight	573.55 g/mol	MedchemExpress
Appearance	Crystalline solid	General knowledge
Primary Solvent	Dimethyl Sulfoxide (DMSO)	MedchemExpress
Solubility in DMSO	≥ 100 mg/mL	MedchemExpress
CAS Number	Not specified	N/A

Table 1: Physicochemical and Solubility Data for **DFX117**

Experimental Protocol: Preparation of a 10 mM **DFX117** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DFX117** in dimethyl sulfoxide (DMSO).

Materials:

- **DFX117** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.

- **Equilibration:** Allow the vial of **DFX117** powder to equilibrate to room temperature before opening to minimize moisture condensation.
- **Weighing:** Accurately weigh the desired amount of **DFX117** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.74 mg of **DFX117** (see calculation below).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **DFX117** powder.
- **Mixing:** Vortex the solution until the **DFX117** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary. Ensure the solution is clear and free of particulates.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles of the main stock.
- **Labeling:** Clearly label each aliquot with the compound name (**DFX117**), concentration (10 mM), solvent (DMSO), date of preparation, and your initials.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage.

Calculation for a 10 mM Stock Solution:

- **Formula:** $\text{Mass (g)} = \text{Molar Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- **Mass (mg):** $(0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (573.55 \text{ g/mol}) = 0.0057355 \text{ g} = 5.74 \text{ mg}$

Storage and Stability

Proper storage is critical to maintain the integrity of the **DFX117** stock solution.

Storage Condition	Stability
-20°C	Up to 1 year
-80°C	Up to 2 years

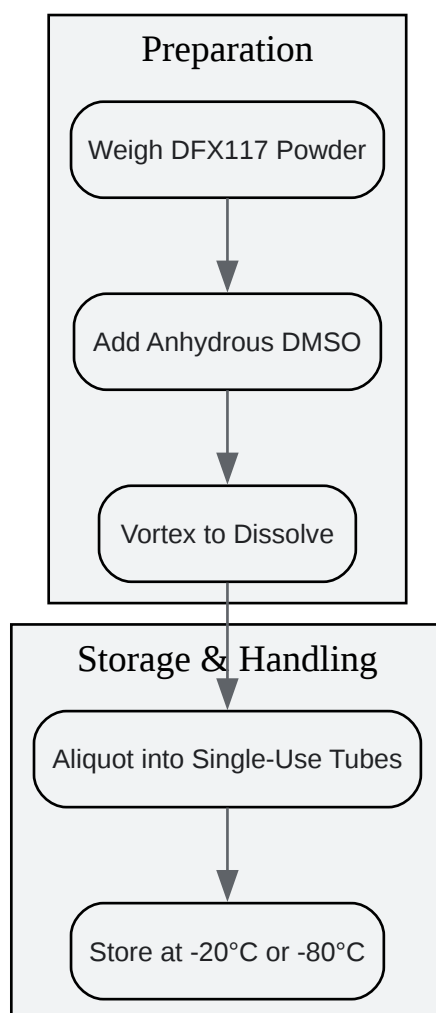
Table 2: Recommended Storage Conditions for **DFX117** Stock Solution in DMSO

Important Considerations:

- **Avoid Repeated Freeze-Thaw Cycles:** Repeatedly freezing and thawing the stock solution can lead to degradation of the compound. It is highly recommended to prepare single-use aliquots.
- **Hygroscopicity of DMSO:** DMSO is hygroscopic and will readily absorb moisture from the air. Use anhydrous DMSO and keep vials tightly sealed.
- **Light Sensitivity:** While not explicitly stated, it is good practice to protect the stock solution from direct light by using amber vials or by wrapping clear vials in foil.

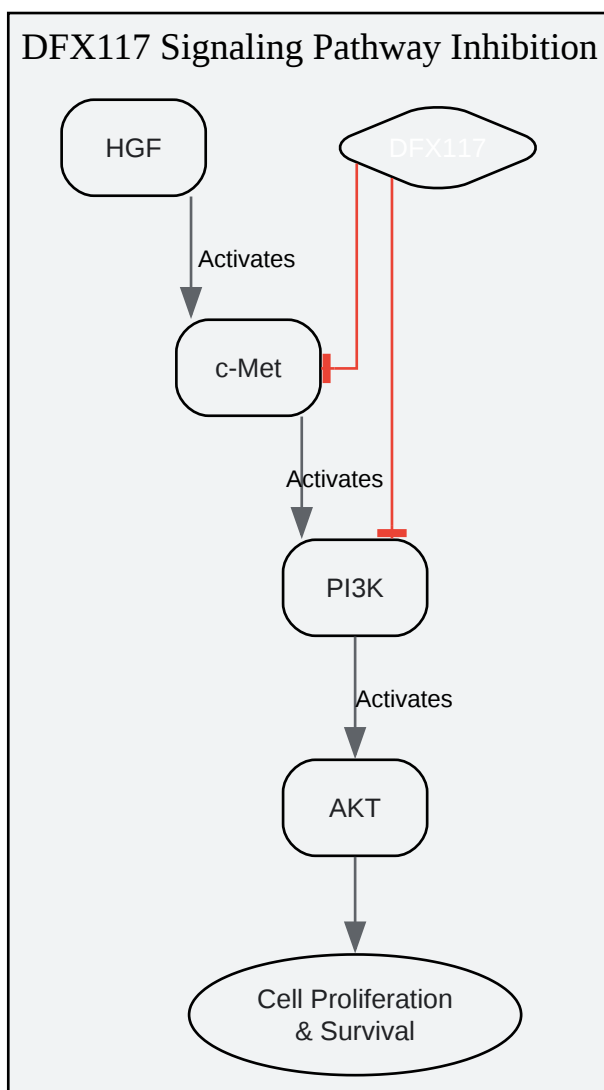
Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the **DFX117** stock solution and the signaling pathway it inhibits.



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Caption: Experimental workflow for **DFX117** stock solution preparation.



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Caption: **DFX117** dually inhibits the c-Met and PI3K signaling pathways.

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